

Essential Safety and Logistics for Handling CCT239065

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT239065

Cat. No.: B582679

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This document provides crucial safety and logistical information for the handling and disposal of **CCT239065**, a potent PPM1D (WIP1) phosphatase inhibitor. As the toxicological properties of this compound are not fully characterized, it must be handled with extreme caution by trained personnel in a designated laboratory setting.

Immediate Safety Information

CCT239065 is intended for research purposes only. Direct contact with skin, eyes, or mucous membranes should be strictly avoided. Inhalation of the lyophilized powder or aerosolized solutions must be prevented. Standard laboratory safety protocols should be followed at all times.

Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and shoes. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment for handling **CCT239065**.

Equipment	Specification	Purpose
Gloves	Nitrile, chemical-resistant	Protects hands from direct contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and dust.
Lab Coat	Standard, fully buttoned	Protects skin and personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	Prevents inhalation of powder or aerosols.

Operational Plan: Handling and Preparation of Stock Solutions

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the lyophilized powder at -20°C in a desiccated environment.[\[1\]](#)

2. Preparation of Stock Solution (conducted in a chemical fume hood):

- Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh the required amount of **CCT239065** powder using an analytical balance.

- Prepare a stock solution, typically in Dimethyl Sulfoxide (DMSO), at a high concentration (e.g., 10 mM).
- Ensure the compound is fully dissolved by vortexing or gentle sonication.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store stock solution aliquots at -20°C or -80°C.

3. Preparation of Working Solutions:

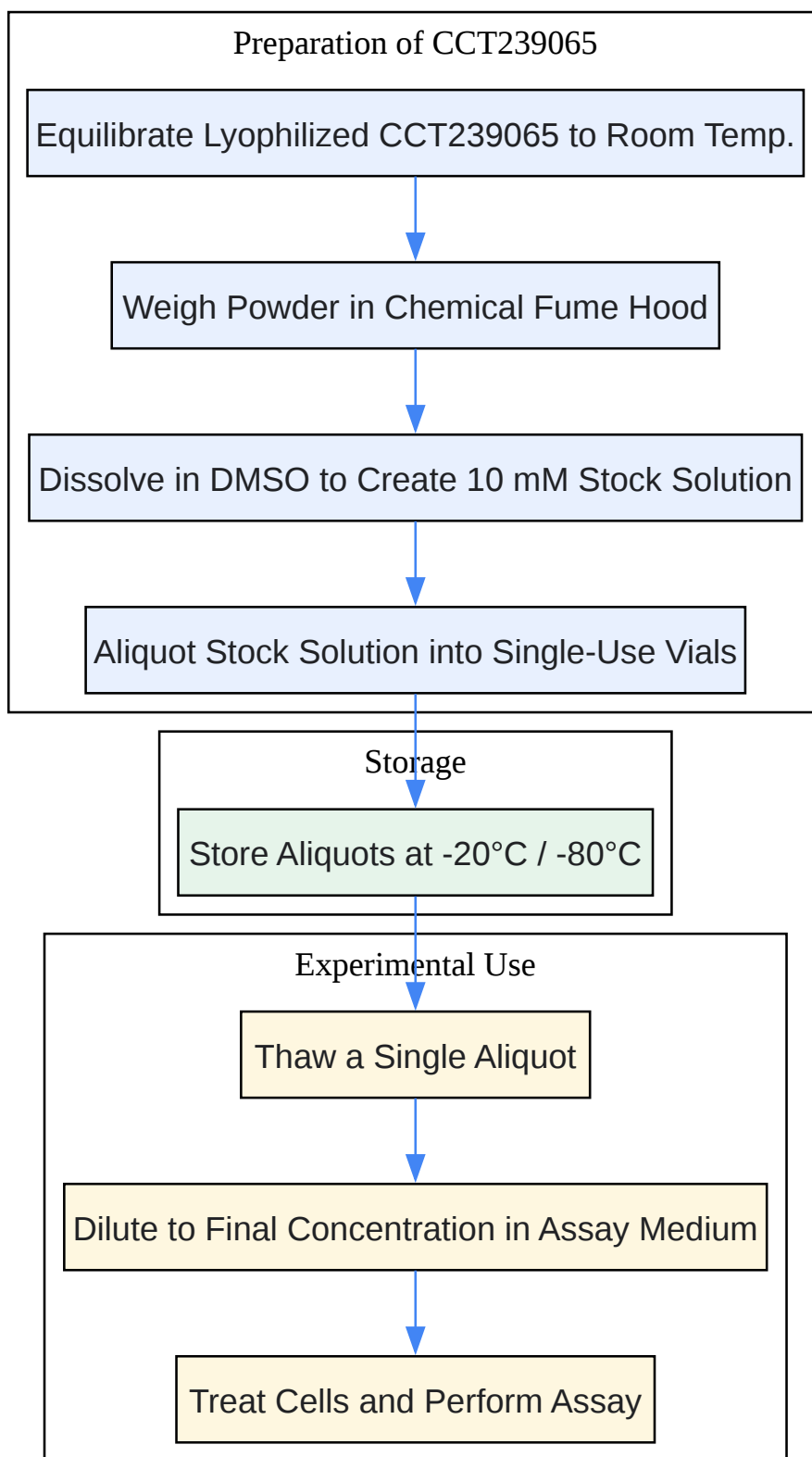
- Dilute the stock solution to the desired final concentration for your experiment using the appropriate cell culture medium or buffer.

Disposal Plan

All waste materials contaminated with **CCT239065** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated consumables (e.g., pipette tips, tubes, gloves, weighing paper) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused stock solutions and working solutions should be collected in a labeled, sealed container for hazardous liquid waste.
 - Do not pour **CCT239065** solutions down the drain.
- Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow: Preparation of CCT239065 for Cell-Based Assays



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Caption: Workflow for preparing **CCT239065** from powder to final working solution for cell-based assays.

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References

- 1. adooq.com [adoodq.com]
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Phone: (601) 213-4426

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